

Technical Guide: Chromatographic Retention & Separation of Voriconazole N-oxide

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Compound of Interest

Compound Name: Voriconazole N-oxide
(hydrochloride)

Cat. No.: B10861173

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Executive Summary

Voriconazole N-oxide (VNO) consistently exhibits a shorter retention time (

) than its parent compound, Voriconazole (VRC), in Reverse-Phase (RP) chromatography. This elution behavior is driven by the increased polarity conferred by the N-oxidation of the fluoropyrimidine ring, which reduces the metabolite's affinity for non-polar stationary phases (e.g., C18).

This guide synthesizes experimental data to establish the elution order: Fluconazole < Voriconazole N-oxide < Voriconazole < Posaconazole/Itraconazole.

Mechanistic Basis: Polarity & Metabolism

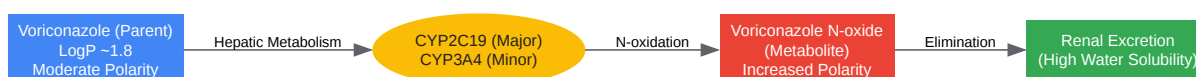
To optimize separation, one must understand the structural causality. Voriconazole is metabolized primarily by hepatic CYP2C19 (and to a lesser extent CYP3A4/CYP2C9).[1][2] The primary metabolic pathway involves the N-oxidation of the fluoropyrimidine moiety.[2]

- Voriconazole (VRC): Moderate lipophilicity (LogP ~1.8). Retains well on C18.

- Voriconazole N-oxide (VNO): The addition of the oxygen atom to the nitrogen creates a coordinate covalent bond, significantly increasing the dipole moment and water solubility (Polarity). This results in faster elution in RP-HPLC.

Metabolic Pathway & Structural Impact

The following diagram illustrates the conversion pathway that dictates the change in polarity.



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Figure 1: Hepatic metabolic conversion of Voriconazole to its N-oxide metabolite, highlighting the polarity shift that alters chromatographic retention.

Chromatographic Performance Data

The following tables summarize observed retention times (

) from validated experimental protocols. Note the consistent "Metabolite First" elution order.

Table 1: Retention Time Comparison (RP-HPLC vs. UPLC)

Parameter	Method A: Isocratic HPLC-UV [1]	Method B: Gradient UPLC-MS/MS [2]	Method C: Isocratic HPLC-UV (C8) [3]
Column	C18 (5 µm)	C18 (1.8 µm)	C8 (5 µm)
Mobile Phase	ACN:Buffer (Isocratic)	MeOH:Formic Acid (Gradient)	ACN:Water (60:40)
Flow Rate	1.0 mL/min	0.2 - 0.6 mL/min	1.0 mL/min
VNO	4.02 min	~1.8 - 2.0 min	4.02 min
VRC	8.98 min	~2.5 min	8.98 min
Resolution ()	> 4.0	> 1.5	> 3.5
Elution Order	VNO	VNO	VNO
	VRC	VRC	VRC

Table 2: Relative Elution Order of Azole Antifungals

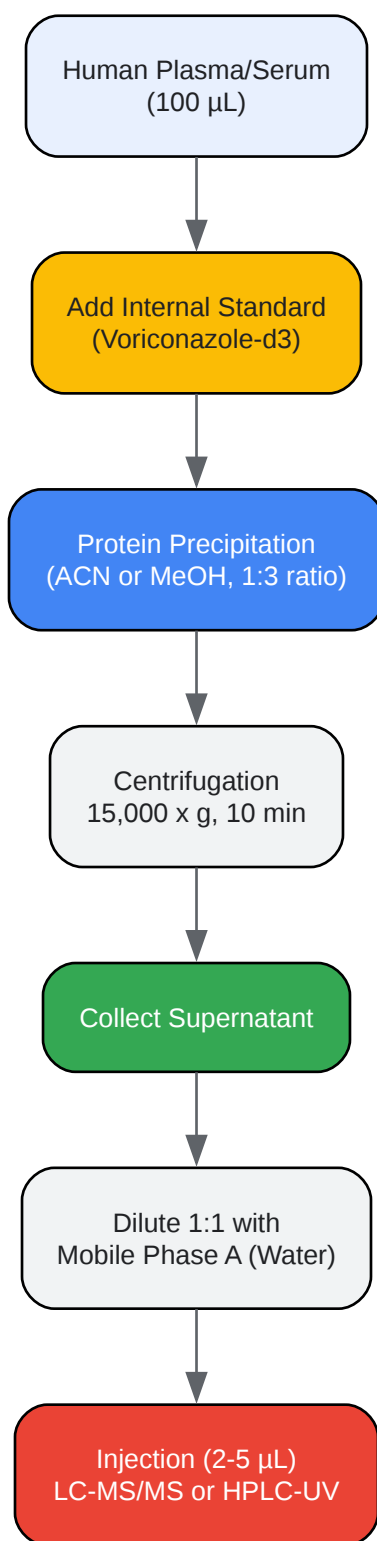
When analyzing multi-drug panels, VNO occupies a specific polarity niche between the highly polar Fluconazole and the lipophilic Posaconazole.

Analyte	Polarity	Approx. Relative (C18 Column)
Fluconazole	High (Hydrophilic)	1.0 - 2.0 min (Early Eluter)
Voriconazole N-oxide	Moderate-High	2.0 - 4.5 min
Voriconazole	Moderate	5.0 - 9.0 min
Posaconazole	Low (Lipophilic)	10.0+ min (Late Eluter)
Itraconazole	Low (Lipophilic)	12.0+ min (Late Eluter)

Validated Experimental Protocol

This protocol describes a simultaneous quantification workflow suitable for Therapeutic Drug Monitoring (TDM). It prioritizes the separation of the N-oxide to prevent ion suppression in MS or peak overlap in UV.

Workflow Visualization



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Figure 2: Sample preparation workflow emphasizing protein precipitation and solvent matching to ensure sharp peak shapes for early-eluting metabolites.

Detailed Methodology

1. Internal Standard (IS) Selection:

- Preferred: Voriconazole-d3 (Stable Isotope).
- Alternative: Ketoconazole (structural analog), though less ideal for compensating matrix effects on the early-eluting N-oxide.

2. Sample Preparation (Protein Precipitation):

- Aliquot 100 μ L plasma.[\[3\]](#)
- Add 300 μ L Acetonitrile (ACN) containing IS. Note: ACN provides cleaner supernatants than Methanol for VNO analysis.
- Vortex (30s) and Centrifuge (15,000 g, 10 min).
- Critical Step: Dilute the supernatant 1:1 with water or initial mobile phase buffer. Injecting pure organic supernatant causes "peak fronting" for VNO due to solvent mismatch.

3. Chromatographic Conditions (Recommended):

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 1.8 μ m or 3.5 μ m particle size.
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Acetate for pH stability).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-1 min: 15% B (Hold to elute polar interferences)
 - 1-4 min: 15%
 - 60% B (Elutes VNO then VRC)

- 4-5 min: 95% B (Wash lipophilic azoles like Posaconazole)
- 5-7 min: Re-equilibration.

Troubleshooting & Optimization

Issue: Co-elution of VNO with Matrix

- Cause: VNO is polar and elutes early, often in the "suppression zone" (0.5 - 1.5 min) where salts and unretained plasma components elute.
- Solution: Reduce the initial organic composition (e.g., start at 5-10% B instead of 15-20%) to increase retention of VNO, pushing it away from the void volume.

Issue: Peak Tailing for Voriconazole

- Cause: Secondary interactions with residual silanols on the column stationary phase.
- Solution: Use an end-capped column (e.g., "BEH" or "Eclipse Plus") and ensure the buffer pH is controlled. Ammonium acetate (pH ~4.5) often yields better symmetry than Formic acid alone.

Issue: VNO Instability

- Observation: VNO can degrade back to parent or secondary metabolites if samples are left at room temperature.
- Protocol: Keep autosampler temperature at
-
. Analyze processed samples within 24 hours [2].

References

- Simultaneous Quantification of Voriconazole and Its N-Oxide Metabolite in Human Plasma by an Easy and Rapid Isocratic LC Method with UV Detection. ResearchGate/Clinical Biochemistry. [\[Link\]](#)

- Method For Therapeutic Drug Monitoring Of Voriconazole And Its Primary Metabolite Voriconazole N Oxide In Human Serum Using Lc Ms Ms. Journal of Applied Bioanalysis. [\[Link\]](#)
- Simultaneous Determination of Voriconazole and Its Voriconazole N-Oxide Metabolite in Human Urine by Liquid Chromatography/Tandem Mass Spectrometry. Journal of Chromatographic Science. [\[Link\]](#)[\[4\]](#)[\[5\]](#)
- Azole Antifungals Comparison – Indications and Coverage. Med Ed 101. [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [journalofappliedbioanalysis.com](https://www.journalofappliedbioanalysis.com) [[journalofappliedbioanalysis.com](https://www.journalofappliedbioanalysis.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Simultaneous Determination of Voriconazole and Its Voriconazole N-Oxide Metabolite in Human Urine by Liquid Chromatography/Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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